

Application Notes and Protocols for Raxatrigine Stock Solution Preparation using DMSO

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Raxatrigine

Cat. No.: B1684372

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Introduction

Raxatrigine (also known as Vixotrigine, GSK-1014802, and CNV1014802) is a state-dependent sodium channel blocker.[1][2] Initially investigated as a selective inhibitor of the Nav1.7 sodium channel, it is now considered a broad-spectrum inhibitor of voltage-gated sodium channels.[3][4] **Raxatrigine** has been the subject of clinical trials for various neuropathic pain conditions, including trigeminal neuralgia and lumbosacral radiculopathy.[3][5] Proper preparation of stock solutions is critical for accurate and reproducible experimental results. Dimethyl sulfoxide (DMSO) is a common solvent for dissolving **Raxatrigine** for in vitro studies due to its high solubilizing capacity. This document provides detailed protocols for the preparation, storage, and handling of **Raxatrigine** stock solutions using DMSO.

Physicochemical Properties of Raxatrigine

A summary of the key physicochemical properties of **Raxatrigine** is provided in the table below.

Property	Value	Reference
Synonyms	Vixotrigine, GSK-1014802, CNV1014802	[1][3]
Molecular Formula	C18H19FN2O2	[1][6][7][8]
Molecular Weight	314.35 g/mol	[1][8][9]
Appearance	White to off-white solid	[1]
CAS Number	934240-30-9	[1][3][9]

Solubility and Storage

The solubility and recommended storage conditions for **Raxatrigine** in DMSO are crucial for maintaining the integrity of the compound.

Parameter	Details	Reference
Solvent	DMSO	[1]
Solubility	100 mg/mL (318.12 mM)	[1]
Stock Solution Storage	-80°C for up to 6 months; -20°C for up to 1 month	[1][2]
Storage Notes	Aliquot to avoid repeated freeze-thaw cycles. Use newly opened, anhydrous DMSO as it is hygroscopic.	[1][10]

Experimental Protocols

Materials

- **Raxatrigine** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, DNase/RNase-free microcentrifuge tubes or vials

- Calibrated pipettes and sterile tips
- Vortex mixer
- Ultrasonic bath (optional, for aiding dissolution)

Protocol for Preparation of a 100 mM Raxatrigine Stock Solution in DMSO

This protocol describes the preparation of a 100 mM stock solution of **Raxatrigine** in DMSO.

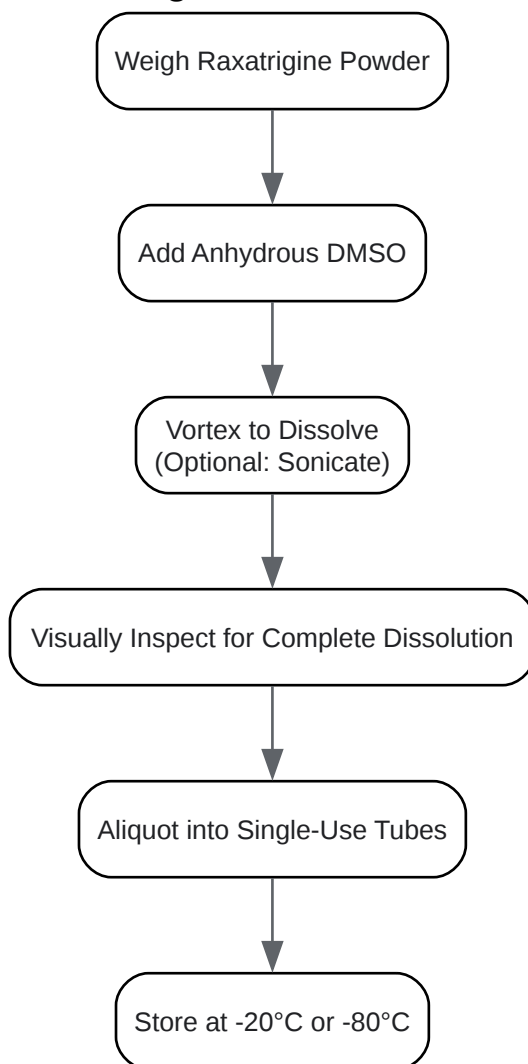
- Preparation: Work in a clean, designated area. Ensure all equipment is properly calibrated and sterile.
- Weighing **Raxatrigine**: Accurately weigh the desired amount of **Raxatrigine** powder. For example, to prepare 1 mL of a 100 mM stock solution, weigh out 31.44 mg of **Raxatrigine** (Molecular Weight = 314.35 g/mol).
- Dissolution:
 - Add the weighed **Raxatrigine** powder to a sterile microcentrifuge tube or vial.
 - Add the calculated volume of anhydrous DMSO. For a 100 mM solution with 31.44 mg of **Raxatrigine**, add 1 mL of DMSO.
 - Vortex the solution thoroughly until the powder is completely dissolved.
 - If dissolution is slow, brief sonication in an ultrasonic water bath may be used to facilitate the process.^{[1][2]} Visually inspect the solution to ensure there are no visible particles.
- Aliquoting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This will help to avoid repeated freeze-thaw cycles which can degrade the compound.^[10]
 - Label each aliquot clearly with the compound name, concentration, solvent, and date of preparation.

- Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).^{[1][2]}

Diagrams

Experimental Workflow: Raxatrigine Stock Solution Preparation

Workflow for Raxatrigine Stock Solution Preparation

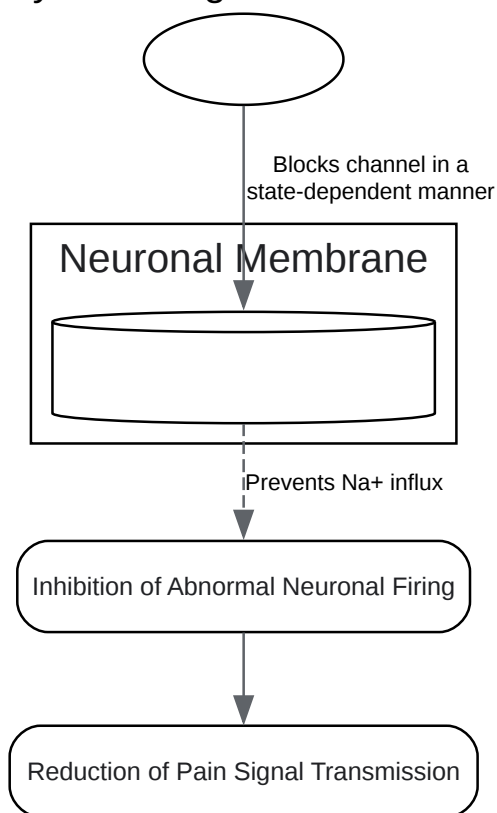


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Caption: A flowchart outlining the key steps for preparing a **Raxatrigine** stock solution in DMSO.

Conceptual Signaling Pathway: Mechanism of Action of Raxatrigine

Conceptual Pathway: Raxatrigine as a Sodium Channel Blocker



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Caption: **Raxatrigine**'s mechanism of action involves blocking voltage-gated sodium channels.

Safety Precautions

- **Raxatrigine:** Handle **Raxatrigine** powder in a well-ventilated area or a chemical fume hood. Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- **DMSO:** DMSO is readily absorbed through the skin and can carry other dissolved substances with it. Avoid direct contact with skin and eyes. Always wear gloves when handling DMSO solutions.

Disclaimer: This document is intended for research use only. The protocols and information provided are based on currently available data and should be used as a guide. Researchers should always consult the relevant safety data sheets (SDS) for all chemicals used and adhere to their institution's safety guidelines.

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- To cite this document: BenchChem. [Application Notes and Protocols for Raxatrigine Stock Solution Preparation using DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1684372#raxatrigine-stock-solution-preparation-using-dmsol]

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